

N-(8-Bromooctyl)phthalimide molecular weight and formula

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Compound of Interest

Compound Name: N-(8-Bromooctyl)phthalimide

Cat. No.: B098807

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In-Depth Technical Guide: N-(8-Bromooctyl)phthalimide

This guide provides an in-depth overview of the chemical properties of **N-(8-Bromooctyl)phthalimide**, a compound relevant to researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Properties

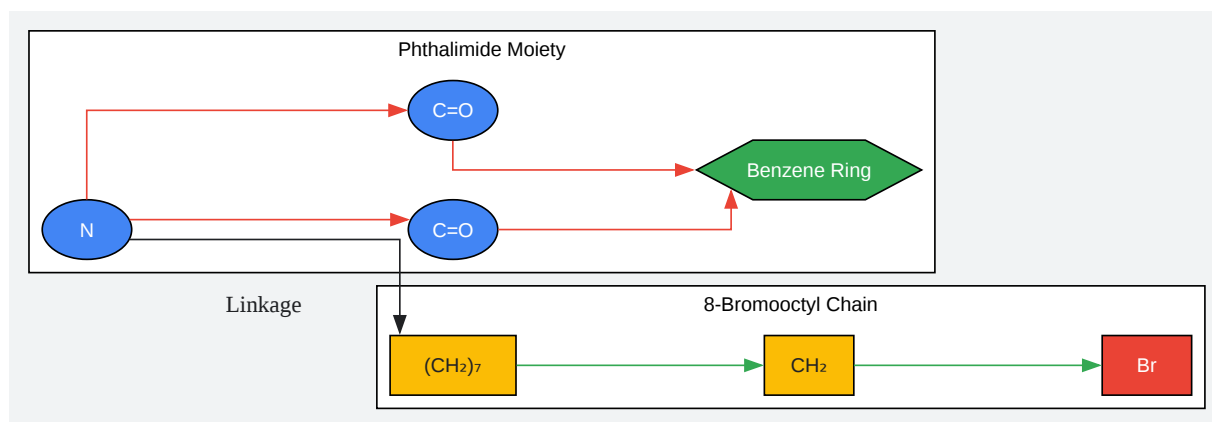
N-(8-Bromooctyl)phthalimide is a chemical compound with the molecular formula $C_{16}H_{20}BrNO$.^[1] Its molecular weight is approximately 338.24 g/mol.^{[1][2]}

Property	Value
Molecular Formula	$C_{16}H_{20}BrNO$
Molecular Weight	338.240 g/mol ^[1]
CAS Number	17702-83-9 ^{[1][2]}

Structural Information

The structure of **N-(8-Bromooctyl)phthalimide** consists of a phthalimide group connected to an eight-carbon alkyl chain (octyl group), with a bromine atom at the terminal position of the

chain.



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Caption: Logical relationship between the chemical name and its constituent parts.

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References

- 1. N-(8-Bromooctyl)phthalimide [webbook.nist.gov]
- 2. chemuniverse.com [chemuniverse.com]
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